

# Bromocresol green sodium salt chemical structure and properties.

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## Compound of Interest

Compound Name: *Bromocresol green sodium*

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## An In-depth Technical Guide to Bromocresol Green Sodium Salt For Researchers, Scientists, and Drug Development Professionals

### Abstract

Bromocresol green (BCG) sodium salt is a versatile triphenylmethane dye widely employed in various scientific disciplines. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and diverse applications, with a particular focus on its utility for researchers, scientists, and professionals in drug development. Detailed experimental protocols for its principal uses are presented, alongside visualizations of its pH-dependent color transition and a representative experimental workflow.

### Chemical Structure and Properties

**Bromocresol green sodium** salt, systematically named sodium 3',3'',5',5''-tetrabromo-m-cresolsulfonphthalein, is the sodium salt of bromocresol green.<sup>[1][2]</sup> The presence of the sodium sulfonate group confers water solubility to the molecule, a key property for its use in aqueous systems.

The chemical structure of **bromocresol green sodium** salt is characterized by a central carbon atom bonded to three aromatic rings. Two of these are brominated phenolic rings, and

the third is a sulfonic acid-containing ring. The extensive conjugation in this molecule is responsible for its intense color and its pH-dependent chromic properties.

## Physicochemical Properties

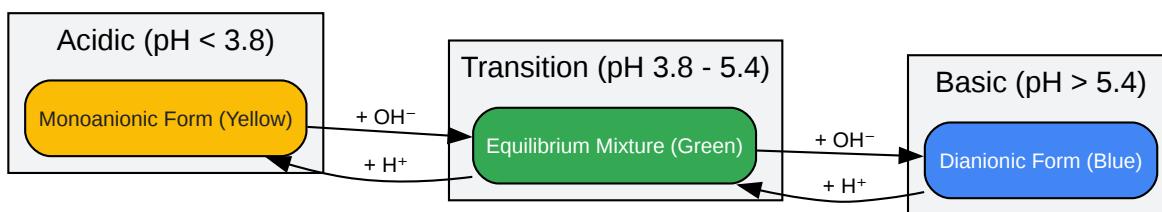
A summary of the key physicochemical properties of **bromocresol green sodium** salt is provided in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	62625-32-5	[2][3]
Molecular Formula	C <sub>21</sub> H <sub>13</sub> Br <sub>4</sub> NaO <sub>5</sub>	[2][4]
Molecular Weight	720.02 g/mol	[3][5]
Appearance	Dark green to brown or black powder	[6]
Melting Point	230 °C	[3][7]
pKa	4.8 - 4.9	[1][8]
Solubility	Sparingly soluble in water; very soluble in ethanol and diethyl ether. <sup>[1]</sup> The sodium salt is highly soluble in water.	[1]
pH Transition Range	3.8 (yellow) to 5.4 (blue)	[9][10]
Absorption Maxima (λ <sub>max</sub> )	438 - 443 nm (at pH 3.8); 615 - 618 nm (at pH 5.4)	[3]
Isosbestic Point	~515 nm	[1]

## pH-Dependent Color Change Mechanism

The utility of bromocresol green as a pH indicator stems from a structural rearrangement that occurs as the pH of the solution changes. In acidic conditions (pH < 3.8), the molecule exists predominantly in its monoanionic, lactone form, which absorbs light in the blue-green region of the spectrum, thus appearing yellow. As the pH increases, a proton is abstracted from one of

the hydroxyl groups, leading to the opening of the lactone ring and the formation of a dianionic, quinoidal structure. This form is stabilized by resonance and has an extended conjugated system, causing a bathochromic shift in the absorption maximum to the red-orange region, resulting in a blue appearance. The transition between these two forms is responsible for the observed color change from yellow to blue over the pH range of 3.8 to 5.4.[1][9]



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Caption: pH-dependent equilibrium of Bromocresol Green.

## Applications in Research and Development

**Bromocresol green sodium** salt is a valuable tool in a wide range of scientific applications due to its distinct color change and its ability to interact with certain biomolecules.

### pH Indicator in Titrations

Its well-defined pH transition range makes it an excellent indicator for acid-base titrations, particularly for weak acids with a pKa in or near its transition range.[11] It is commonly used in the standardization of acidic and basic solutions.

### Tracking Dye in Agarose Gel Electrophoresis

In molecular biology, bromocresol green is frequently used as a tracking dye in DNA agarose gel electrophoresis.[6][12] Its migration rate through the gel is dependent on the agarose concentration and allows for the visual monitoring of the electrophoresis progress.

### Quantification of Serum Albumin

A significant application, particularly in clinical diagnostics and drug development, is the colorimetric determination of serum albumin concentration.[1][5] In an acidic buffer, bromocresol green binds to albumin, causing a shift in its absorption maximum. The intensity of the resulting blue-green color is directly proportional to the albumin concentration. This method is widely used due to its simplicity, speed, and suitability for automation.

## Staining in Thin-Layer Chromatography (TLC)

An ethanol solution of bromocresol green can be used as a staining agent in TLC to visualize acidic compounds, such as carboxylic acids and sulfonic acids, which appear as yellow spots on a blue background.[1][13]

## Potential Use in Studying Cellular Processes

While not directly involved in signaling pathways, bromocresol green's pH sensitivity can be leveraged to study cellular processes that involve changes in extracellular or intracellular pH. For instance, it could be used to monitor the acidification of the extracellular medium by cancer cells (the Warburg effect), which is a hallmark of many signaling pathway dysregulations.

## Detailed Experimental Protocols

### Protocol for Spectrophotometric Determination of pH

This protocol outlines the steps for determining the pH of an unknown solution using **bromocresol green sodium** salt and a spectrophotometer.

Materials:

- **Bromocresol green sodium** salt
- Deionized water
- 0.5 M HCl
- 0.4 M NaOH
- Volumetric flasks (100 mL and 500 mL)
- Pipettes

- Spectrophotometer
- Cuvettes
- Unknown solution

Procedure:

- Preparation of Bromocresol Green Stock Solution: Accurately weigh 40.0 mg of **bromocresol green sodium** salt and dissolve it in deionized water. Dilute to a final volume of 500 mL in a volumetric flask.[2]
- Determination of Absorption Spectra of Acid and Base Forms:
  - Pipette 25.00 mL of the bromocresol green stock solution into two separate 100 mL volumetric flasks.
  - To one flask, add 25 mL of 0.5 M HCl (acid form).
  - To the other flask, add 25 mL of 0.4 M NaOH (base form).
  - Dilute both flasks to the 100 mL mark with deionized water and mix thoroughly.
  - Using a spectrophotometer, measure the absorbance spectra of both solutions from 400 nm to 650 nm, using deionized water as a blank. Record the absorbance maxima ( $\lambda_{\text{max}}$ ) for the acid and base forms.[2]
- pH Determination of Unknown Solution:
  - Pipette 50.0 mL of the unknown solution and 25.00 mL of the bromocresol green stock solution into a 100 mL volumetric flask.
  - Dilute to the mark with deionized water and mix well.
  - Measure the absorbance of this solution at the two  $\lambda_{\text{max}}$  values determined in the previous step.[2]

- Calculation: The pH of the unknown solution can be calculated using the Henderson-Hasselbalch equation adapted for spectrophotometric measurements:  $\text{pH} = \text{pKa} + \log \left( \frac{[\text{A}^-]}{[\text{HA}]} \right)$  where the ratio of the concentrations of the base form ( $\text{A}^-$ ) to the acid form ( $\text{HA}$ ) can be determined from the measured absorbances.

## Protocol for Serum Albumin Quantification

This protocol describes a colorimetric assay for the determination of serum albumin concentration.

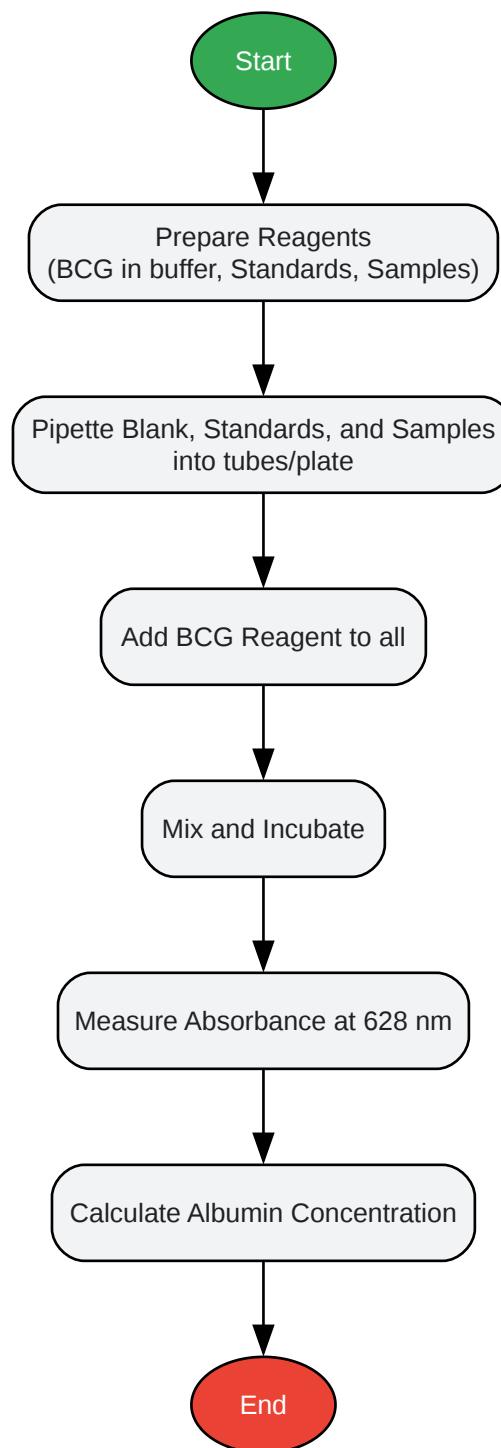
### Materials:

- Bromocresol green reagent (buffered at pH 4.2)
- Albumin standard solution
- Serum or plasma samples
- Spectrophotometer or microplate reader
- Pipettes
- Test tubes or microplate

### Procedure:

- Preparation of Reagents: Prepare a working bromocresol green reagent by dissolving the dye in a succinate buffer (pH 4.2).<sup>[1]</sup> Commercial kits are also widely available.
- Assay Procedure:
  - Label test tubes or microplate wells for a blank, standards, and samples.
  - Pipette a small volume (e.g., 10  $\mu\text{L}$ ) of deionized water (for the blank), albumin standard, or sample into the appropriately labeled tubes/wells.<sup>[10]</sup>
  - Add a larger volume (e.g., 2.5 mL) of the bromocresol green reagent to each tube/well.<sup>[10]</sup>
  - Mix thoroughly and incubate at room temperature for a specified time (e.g., 5-10 minutes).

- Measurement:
  - Set the spectrophotometer or microplate reader to a wavelength of 628 nm.[1][10]
  - Zero the instrument with the blank.
  - Measure the absorbance of the standards and samples.
- Calculation:
  - Construct a standard curve by plotting the absorbance of the standards against their known concentrations.
  - Determine the albumin concentration in the samples by interpolating their absorbance values on the standard curve.



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Caption: Workflow for Serum Albumin Assay.

## Synthesis

Bromocresol green is synthesized via the bromination of m-cresolsulfonphthalein (cresol purple).[1][13] The sodium salt is then prepared by reacting the bromocresol green with sodium hydroxide.[9]

A general synthesis procedure involves:

- Dissolving m-cresol purple in glacial acetic acid.
- Slowly adding a solution of bromine in glacial acetic acid while maintaining the temperature below 80°C.
- The reaction mixture is stirred and heated for an extended period.
- The precipitated crude bromocresol green is filtered, washed, and dried.
- The crude product can be recrystallized from a suitable solvent like benzene or glacial acetic acid.
- To obtain the sodium salt, the purified bromocresol green is dissolved in a sodium hydroxide solution, and the resulting solution is evaporated to dryness.[3][9]

## Safety and Handling

**Bromocresol green sodium** salt should be handled in accordance with good laboratory practices. It is advisable to wear personal protective equipment, including gloves and safety glasses. Store the compound in a cool, dry place, protected from light. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

## Conclusion

**Bromocresol green sodium** salt is a highly valuable and versatile chemical for a multitude of applications in research, diagnostics, and drug development. Its well-characterized physicochemical properties, particularly its pH-dependent color change, make it an indispensable tool for pH measurements, endpoint determinations, and quantitative assays. The detailed protocols provided in this guide offer a practical resource for scientists and researchers to effectively utilize this compound in their work.

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